

# Decoding DAPK: A Technical Guide to Substrate Peptide Properties and Analysis

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## Compound of Interest

Compound Name: DAPK Substrate Peptide

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of Death-Associated Protein Kinase (DAPK) substrate peptides, focusing on their molecular characteristics and the methodologies for their study.

## Introduction

Death-Associated Protein Kinase 1 (DAPK1) is a calcium/calmodulin-dependent serine/threonine kinase that plays a pivotal role in multiple cellular processes, including apoptosis, autophagy, and tumor suppression.<sup>[1][2]</sup> Its function is intricately linked to the phosphorylation of a variety of substrate proteins. Understanding the molecular weight and properties of these substrates, along with the signaling pathways they participate in, is crucial for elucidating the mechanisms of DAPK-mediated cellular regulation and for the development of targeted therapeutics.

## DAPK Substrate Peptide: Molecular Weight and Properties

A commercially available synthetic peptide serves as a well-characterized substrate for in vitro DAPK kinase assays. This peptide facilitates the study of DAPK1 enzymatic activity and the screening of potential inhibitors.

Property	Value	Reference
Molecular Weight	1578.82 Da	--INVALID-LINK--
1692.84 Da (TFA salt)	--INVALID-LINK--	
Formula	C70H115N25O17	--INVALID-LINK--
C72H116F3N25O19 (TFA salt)	--INVALID-LINK--	
Amino Acid Sequence	Lys-Lys-Arg-Pro-Gln-Arg-Arg-Tyr-Ser-Asn-Val-Phe	--INVALID-LINK--
Kinetic Constant (Km)	9 $\mu$ M	--INVALID-LINK--

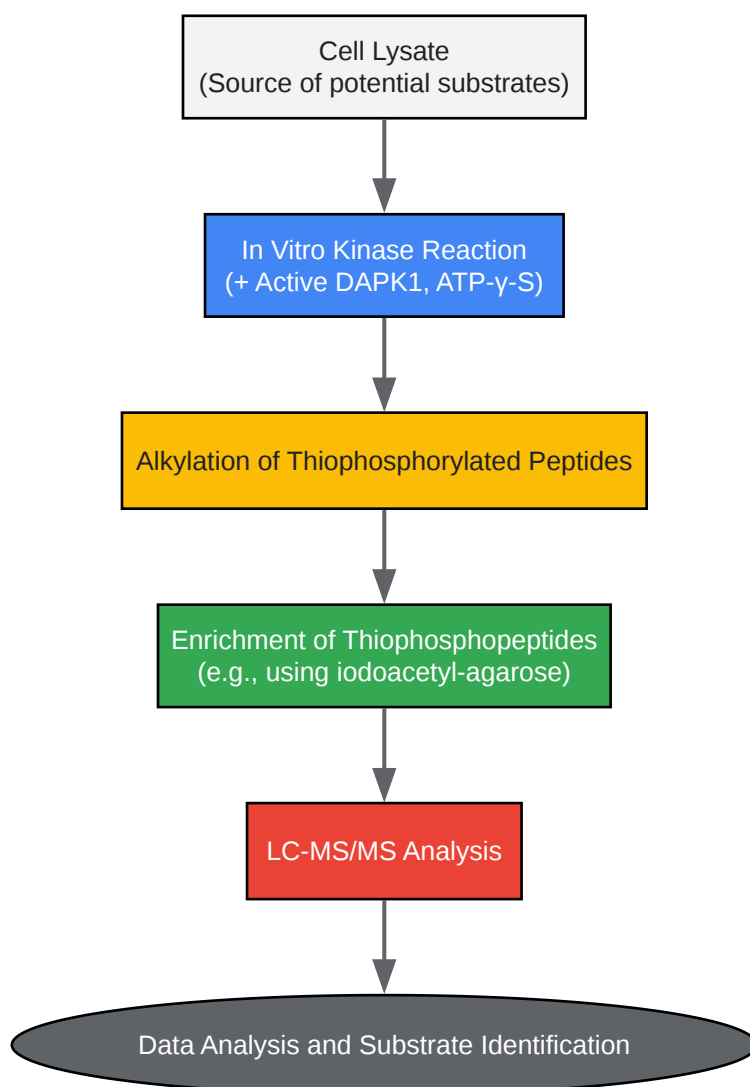
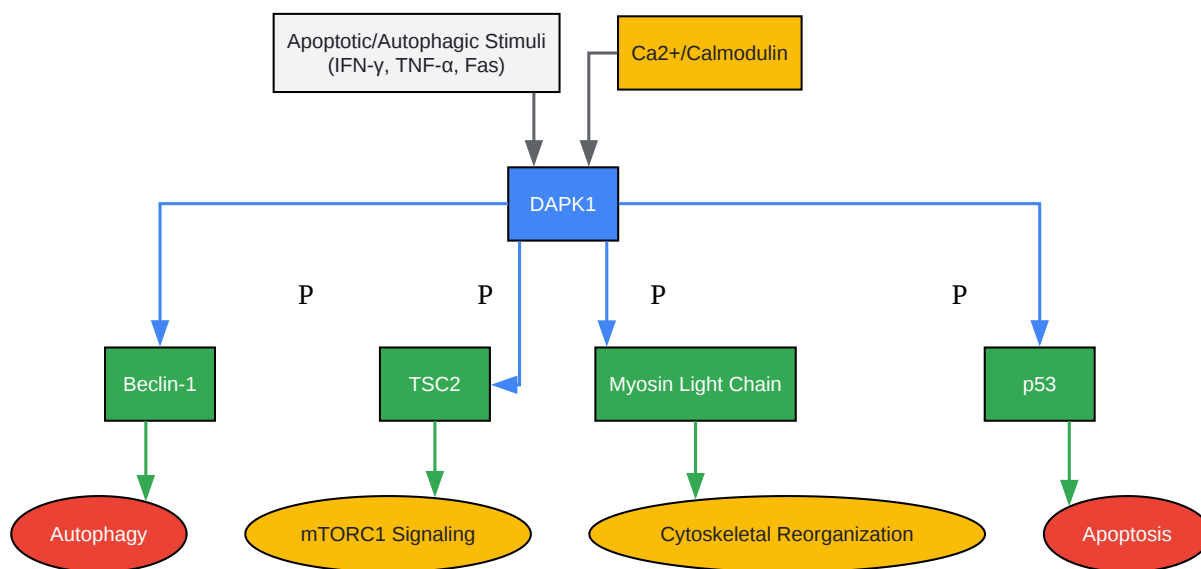
## Endogenous DAPK1 Substrates

DAPK1 phosphorylates a range of endogenous proteins, thereby modulating their function and influencing cellular fate. The table below summarizes key physiological substrates of DAPK1.

Substrate	Molecular Weight (Human)	Phosphorylation Site(s)	Key Biological Role
Beclin-1	51.9 - 54.1 kDa	Threonine 119 (T119)	Autophagy Induction[1][2][3]
Tuberous Sclerosis 2 (TSC2)	~200 kDa	Serine 939 (S939)	mTORC1 Signaling[4][5][6][7][8]
Myosin Light Chain 9 (MLC9)	19.9 kDa	Not explicitly defined for DAPK1	Cytoskeletal Dynamics
Protein Kinase D (PKD)	Not specified in results	Not specified in results	Autophagy[9]
p53	Not specified in results	Not specified in results	Apoptosis[10]

## DAPK Signaling Pathways

DAPK1 is a central node in signaling pathways that govern cell death and survival. Its activation by stimuli such as interferon-gamma, TNF-alpha, and Fas leads to the phosphorylation of downstream targets, culminating in either apoptosis or autophagy.[11]



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